

4-Bromo-2,6-dichloroanisole physical properties

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Compound of Interest

Compound Name: **4-Bromo-2,6-dichloroanisole**

Cat. No.: **B175122**

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An In-depth Technical Guide to the Physical Properties of **4-Bromo-2,6-dichloroanisole**

This technical guide provides a comprehensive overview of the physical properties of **4-Bromo-2,6-dichloroanisole**, tailored for researchers, scientists, and professionals in drug development. This document presents key physical data in a structured format, details standard experimental protocols for property determination, and includes visualizations of experimental workflows.

Chemical Identity

- IUPAC Name: 1-bromo-3,5-dichloro-2-methoxybenzene
- Synonyms: **4-Bromo-2,6-dichloroanisole**, 5-Bromo-1,3-dichloro-2-methoxybenzene[1]
- CAS Number: 19240-91-6[1][2]
- Molecular Formula: C₇H₅BrCl₂O[1]
- Molecular Weight: 255.926 g/mol [1]

Physical Properties

The physical properties of **4-Bromo-2,6-dichloroanisole** are summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Notes
Melting Point	68-69 °C	
Boiling Point	250-255 °C	at 765 Torr
Density	1.666 ± 0.06 g/cm ³	Predicted
Solubility	Insoluble in water (0.036 g/L at 25 °C)[1]	Soluble in various organic solvents.
Storage Temperature	2-8°C	

Table 1: Summary of the physical properties of **4-Bromo-2,6-dichloroanisole**.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of organic compounds like **4-Bromo-2,6-dichloroanisole**.

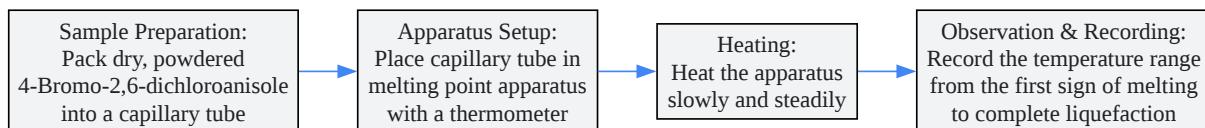
Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The sharpness of the melting point is a good indicator of purity; impurities tend to lower and broaden the melting range.[\[3\]](#)

Methodology:

- **Sample Preparation:** A small amount of the dry, finely powdered compound is packed into a capillary tube, which is sealed at one end.[\[4\]](#) The packing should be firm to ensure uniform heat transfer.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, alongside a calibrated thermometer. The apparatus is heated slowly and steadily.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the last solid particle disappears are

recorded. This range is the melting point of the substance.[4] A heating rate of about 2°C per minute is recommended for an accurate determination.



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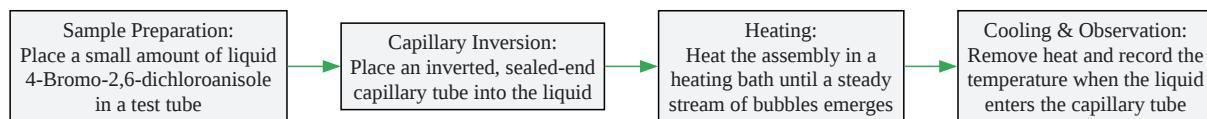
Figure 1. Experimental workflow for melting point determination.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.[5][6] It is a characteristic physical property that can be used for identification and to assess purity.

Methodology:

- Sample Preparation: A small amount of the liquid is placed in a small test tube or fusion tube. [5][7]
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[5][7]
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., an oil bath or an aluminum block).[5][7]
- Observation: The apparatus is heated until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.[5] The heat is then removed, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[6]



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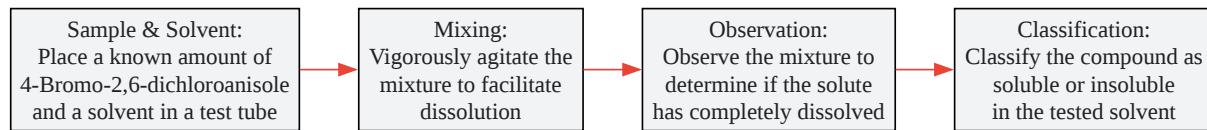
Figure 2. Experimental workflow for boiling point determination.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of a substance fundamentally depends on the physical and chemical properties of both the solute and the solvent as well as on temperature, pressure, and the pH of the solution. The rule of "like dissolves like" is a common guideline, where polar compounds are more soluble in polar solvents and nonpolar compounds are more soluble in nonpolar solvents.[8]

Methodology:

- Solvent Selection: A range of solvents with varying polarities (e.g., water, ethanol, diethyl ether, hexane) are selected for the test.
- Sample Addition: A small, measured amount of **4-Bromo-2,6-dichloroanisole** (e.g., 25 mg) is placed in a test tube.[9]
- Solvent Addition and Mixing: A small volume of the chosen solvent (e.g., 0.75 mL) is added to the test tube.[9] The mixture is then vigorously agitated to promote dissolution.[8][9]
- Observation: The mixture is observed to determine if the solute has completely dissolved. If it has, the compound is considered soluble in that solvent under the tested conditions. If a significant portion of the solid remains, it is considered insoluble.[8]



[Click to download full resolution via product page](#)*Figure 3. Experimental workflow for solubility determination.***Need Custom Synthesis?**

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References

- 1. Page loading... [guidechem.com]
- 2. 4-Bromo-2,6-dichloroanisole CAS#: 19240-91-6 [m.chemicalbook.com]
- 3. athabascau.ca [athabascau.ca]
- 4. byjus.com [byjus.com]
- 5. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 6. cdn.juniata.edu [cdn.juniata.edu]
- 7. byjus.com [byjus.com]
- 8. chem.ws [chem.ws]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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